

protocol for "Claycop" reagent preparation from "Copper(II) nitrate hydrate"

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Compound of Interest

Compound Name: *Copper(II) nitrate hydrate*

Cat. No.: *B084081*

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Application Notes and Protocols for the Preparation of "Claycop" Reagent

For Researchers, Scientists, and Drug Development Professionals

Introduction

"Claycop," a clay-supported copper(II) nitrate reagent, is a versatile and environmentally benign oxidizing and nitrating agent used in a variety of organic transformations. Its solid-supported nature simplifies product purification, often requiring only filtration to remove the depleted reagent, which aligns with the principles of green chemistry. This document provides a detailed protocol for the preparation of Claycop from **copper(II) nitrate hydrate** and Montmorillonite K-10 clay.

Data Summary

The following table summarizes the quantitative data for two common scales of Claycop preparation.

Parameter	Method 1	Method 2
Copper(II) Nitrate Trihydrate	4 g	20 g
Montmorillonite K-10 Clay	6 g	30 g
Acetone	75 mL	375 mL
Stirring Time	30 minutes	Not specified, "vigorous stirring"
Evaporation Temperature	Room Temperature	50°C (water bath)
Drying Time	30 minutes	2 x 30 minutes
Reference	Der Pharma Chemica, 2016	Aldrichimica Acta, 1988[1]

Experimental Protocol

This protocol details the step-by-step procedure for the synthesis of Claycop reagent.

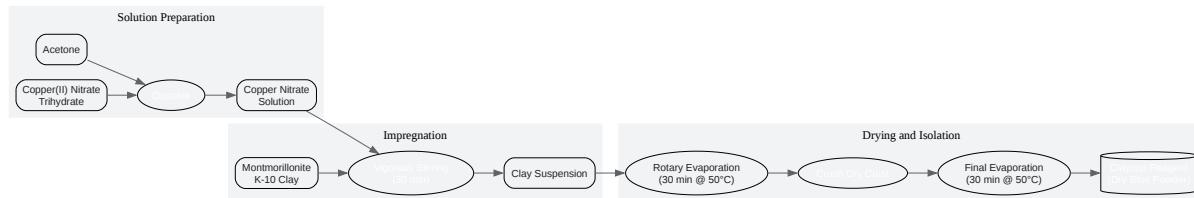
Materials and Equipment:

- Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
- Montmorillonite K-10 clay
- Acetone
- Round-bottom flask (e.g., 250 mL or 1 L)
- Magnetic stirrer and stir bar or overhead stirrer
- Rotary evaporator
- Water bath
- Spatula

Procedure:

- Dissolution of Copper(II) Nitrate: In a round-bottom flask, dissolve the desired amount of copper(II) nitrate trihydrate in acetone. For example, dissolve 4 g of copper(II) nitrate trihydrate in 75 mL of acetone or 20 g in 375 mL of acetone.[1]
- Addition of Montmorillonite K-10: To the resulting solution, add the corresponding amount of Montmorillonite K-10 clay (e.g., 6 g for the 4 g copper nitrate scale, or 30 g for the 20 g scale).[1]
- Suspension and Stirring: Vigorously stir the suspension at room temperature for 30 minutes to ensure uniform coating of the copper nitrate onto the clay support.
- Solvent Removal: Place the flask on a rotary evaporator. Remove the acetone under reduced pressure. A water bath set to 50°C can be used to facilitate evaporation.[1]
- Initial Drying: Continue the evaporation for approximately 30 minutes, at which point a dry solid crust should adhere to the walls of the flask.[1]
- Crushing and Final Drying: Scrape the solid crust from the flask using a spatula and roughly crush any large pieces. Resume drying on the rotary evaporator under the same conditions for an additional 30 minutes to ensure the complete removal of the solvent.[1]
- Storage: The final product is a free-flowing, dry blue powder. This "Claycop" reagent is shelf-stable for months without any special storage precautions.[1]

Experimental Workflow Diagram



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Caption: Workflow for the preparation of Claycop reagent.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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